

Synthesis of Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone: A Technical Guide

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Compound of Interest

	<i>Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone</i>
Compound Name:	
Cat. No.:	B014174

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** (BSOCOES), a homobifunctional N-hydroxysuccinimide (NHS) ester crosslinker. BSOCOES is a valuable reagent in bioconjugation, polymer chemistry, and drug development due to its ability to covalently link primary amine-containing molecules.^[1] This guide details the synthetic pathway, experimental protocols, physicochemical properties, and safety considerations associated with BSOCOES and its precursors.

Overview of the Synthesis

The synthesis of **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** is a two-step process. The first step involves the synthesis of the precursor, Bis(2-hydroxyethyl) sulfone. The second, and core, step is the activation of the hydroxyl groups of Bis(2-hydroxyethyl) sulfone with N,N'-Disuccinimidyl carbonate (DSC) to yield the final product.

Physicochemical Properties

A summary of the key physicochemical properties of the reactants and the final product is provided in the table below.

Property	Bis(2-hydroxyethyl) sulfone	N,N'-Disuccinimidyl carbonate (DSC)	Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES)
CAS Number	2580-77-0[2][3][4]	74124-79-1[5][6]	57683-72-4[7][8]
Molecular Formula	C4H10O4S[2][3]	C9H8N2O7	C14H16N2O12S[8][9]
Molecular Weight	154.19 g/mol [2]	256.17 g/mol	436.35 g/mol [9][10]
Appearance	Liquid[2]	White to off-white powder or crystals	White solid[8][10]
Melting Point	Not available	190 °C (decomposes)	168 - 173 °C[10][11]
Solubility	Soluble in water	Insoluble in water, soluble in organic solvents like acetonitrile and dichloromethane.	Slightly soluble in Chloroform, DMSO, and Methanol.[11]

Experimental Protocols

Synthesis of Bis(2-hydroxyethyl) sulfone

A detailed experimental protocol for the synthesis of Bis(2-hydroxyethyl) sulfone was not explicitly found in the provided search results. However, it is a commercially available starting material.

Synthesis of Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES)

This protocol is based on the general reaction of diols with N,N'-Disuccinimidyl carbonate in the presence of a base.

Materials:

- Bis(2-hydroxyethyl) sulfone
- N,N'-Disuccinimidyl carbonate (DSC)
- Triethylamine (Et₃N)
- Anhydrous Acetonitrile (CH₃CN)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere setup (e.g., nitrogen or argon)
- Dropping funnel
- Rotary evaporator
- Chromatography column

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere, dissolve Bis(2-hydroxyethyl) sulfone (1.0 eq) in anhydrous acetonitrile.
- Addition of Base: Add triethylamine (2.2 eq) to the solution and stir for 15 minutes at room temperature.

- Addition of DSC: In a separate flask, dissolve N,N'-Disuccinimidyl carbonate (2.2 eq) in anhydrous acetonitrile. Add this solution dropwise to the reaction mixture over 30 minutes.
- Reaction: Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, filter the mixture to remove any precipitated triethylammonium salts. Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent.
- Isolation: Combine the fractions containing the pure product and remove the solvent under reduced pressure to obtain **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** as a white solid.

Characterization Data

Detailed experimental characterization data for **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** is not readily available in the public domain. The following table provides expected and representative data based on the structure and similar compounds.

Analysis	Expected/Representative Data
¹ H NMR	Peaks corresponding to the ethyl groups and the succinimide protons.
¹³ C NMR	Peaks for the carbonyl carbons, the carbons of the ethyl groups, and the succinimide ring carbons.
Mass Spec (ESI-MS)	$[M+Na]^+$ or $[M+H]^+$ corresponding to the molecular weight of 436.35 g/mol .
Purity (by HPLC)	$\geq 95\%$
Yield	60-80% (This is an estimated yield based on similar reactions)

Safety Information

It is crucial to handle all chemicals with appropriate safety precautions.

Substance	Hazard Summary
Bis(2-hydroxyethyl) sulfone	May cause skin and eye irritation. Handle with care.
N,N'-Disuccinimidyl carbonate (DSC)	Causes skin irritation and serious eye irritation. [5] May cause respiratory irritation.[6] Wear protective gloves, clothing, and eye protection. [6]
Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES)	May cause skin and eye irritation.[8] Avoid breathing dust.[8] Use in a well-ventilated area. [8]
Triethylamine	Flammable liquid and vapor. Corrosive. Causes severe skin burns and eye damage. Harmful if swallowed, in contact with skin, or if inhaled.
Acetonitrile	Flammable liquid and vapor. Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation.

General Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and vapors.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.

Visualizations

Synthetic Pathway

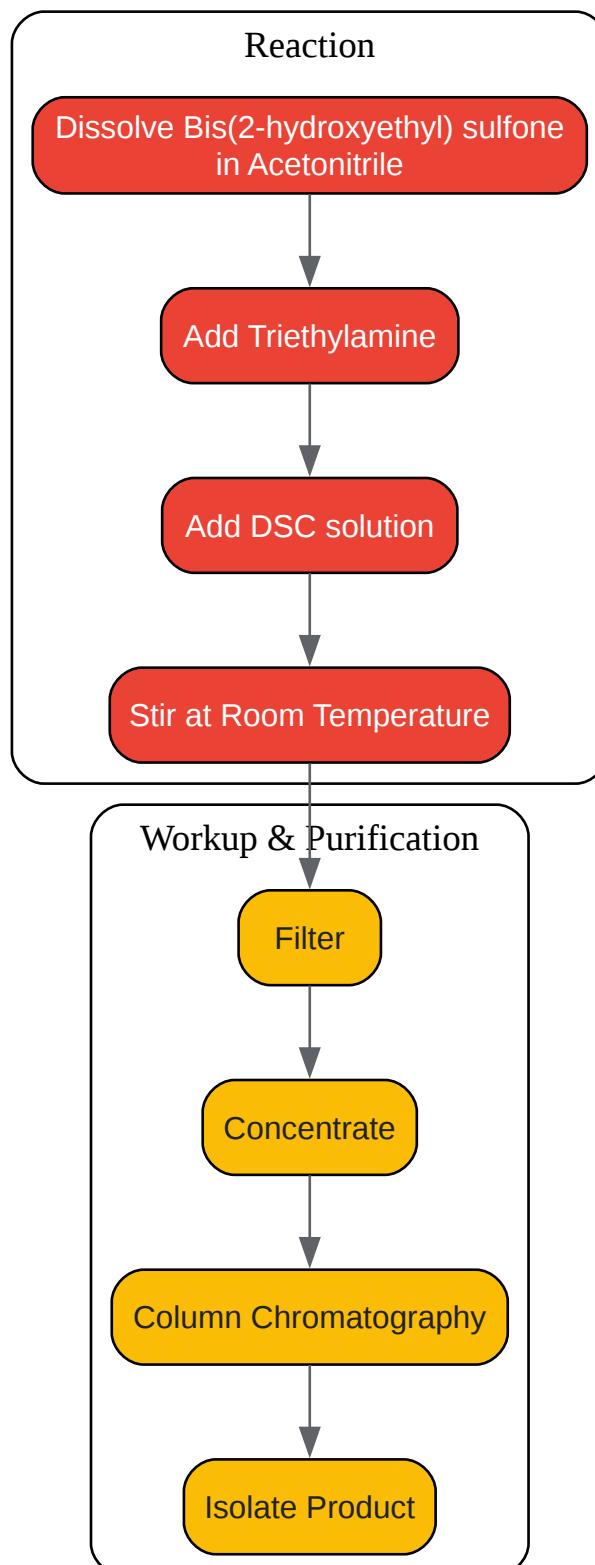
Bis(2-hydroxyethyl) sulfone

N,N'-Disuccinimidyl
carbonate (DSC)

Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone
(BSOCOES)

Triethylamine
Acetonitrile





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